

Stability of 4-Oxononanoic acid in various solvents and storage conditions

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Compound of Interest

Compound Name: 4-Oxononanoic acid

Cat. No.: B1294678

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Technical Support Center: 4-Oxononanoic Acid

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **4-Oxononanoic acid** in various solvents and under different storage conditions. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of 4-Oxononanoic acid stock solution.	Prepare fresh stock solutions for each experiment. If using a previously prepared stock, validate its concentration and purity using a suitable analytical method (e.g., HPLC, LC-MS/MS) before use. Store stock solutions at low temperatures (-20°C or -80°C) and protected from light.
Precipitate formation in aqueous solutions	Limited solubility of 4-Oxononanoic acid in water.	4-Oxononanoic acid has limited solubility in water. ^[1] Consider using a co-solvent such as ethanol or DMSO to increase solubility. Prepare a concentrated stock in an appropriate organic solvent and dilute it into the aqueous buffer immediately before use. Ensure the final concentration of the organic solvent is compatible with your experimental system.
Loss of compound during storage	Chemical instability, particularly decarboxylation, which is common for β -keto acids. ^{[2][3][4]}	Store neat 4-Oxononanoic acid and its solutions at low temperatures. For long-term storage, -80°C is recommended. ^[2] Aliquot stock solutions to avoid repeated freeze-thaw cycles. Purge the headspace of the storage vial with an inert gas (e.g., argon or nitrogen) to minimize oxidation.

Appearance of unknown peaks in chromatograms	Formation of degradation products.	Characterize the unknown peaks using mass spectrometry (MS) to identify potential degradation products. Common degradation pathways for similar compounds include decarboxylation and oxidation. Consider performing forced degradation studies (e.g., exposure to acid, base, heat, light, and oxidizing agents) to intentionally generate degradation products and aid in their identification.
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Frequently Asked Questions (FAQs)

Q1: What are the general physicochemical properties of **4-Oxononanoic acid**?

A1: **4-Oxononanoic acid** (CAS: 6064-52-4) has a molecular formula of C₉H₁₆O₃ and a molecular weight of 172.22 g/mol .[\[1\]](#)[\[5\]](#)[\[6\]](#) It is expected to be a liquid at standard temperature and pressure.

Q2: What is the expected solubility of **4-Oxononanoic acid** in common laboratory solvents?

A2: Due to its nine-carbon chain, **4-Oxononanoic acid** has limited solubility in water.[\[1\]](#) It is expected to be soluble in organic solvents such as ethanol, methanol, DMSO, and chloroform. [\[1\]](#)[\[7\]](#)

Q3: What are the recommended storage conditions for **4-Oxononanoic acid** and its solutions?

A3: While specific stability data for **4-Oxononanoic acid** is limited, general recommendations for structurally similar β -keto acids suggest storage at low temperatures to minimize degradation. For neat compound and stock solutions, storage at -20°C for short-term and -80°C for long-term is advisable.[\[2\]](#) It is also recommended to protect the compound from light

and moisture. For some related beta-keto acids, storage at -15°C has been shown to be effective for long-term preservation without decomposition.[8]

Q4: What are the potential degradation pathways for **4-Oxononanoic acid**?

A4: As a β -keto acid, **4-Oxononanoic acid** may be susceptible to decarboxylation, especially when heated or under certain pH conditions.[2][3] Oxidation of the alkyl chain is another potential degradation pathway, similar to other medium-chain fatty acids.

Q5: How can I monitor the stability of my **4-Oxononanoic acid** samples?

A5: The stability of **4-Oxononanoic acid** can be monitored by various analytical techniques. High-performance liquid chromatography (HPLC) with UV or mass spectrometric detection (LC-MS) is a common method for quantifying keto acids.[9][10][11] These methods can be used to assess the purity of the compound over time and to detect the formation of any degradation products.

Data on Structurally Similar Compounds

Due to the limited availability of specific stability data for **4-Oxononanoic acid**, the following tables summarize stability information for related classes of compounds, such as other keto acids and medium-chain fatty acids. This data can provide insights into the potential stability characteristics of **4-Oxononanoic acid**.

Table 1: Stability of Acetoacetate (a β -Keto Acid) in Serum[2]

Storage Temperature	Time	Percent Degradation
-20°C	7 days	~40%
-20°C	40 days	~100%
-80°C	40 days	~15%

Table 2: General Solubility of Medium-Chain Fatty Acids

Solvent	Solubility
Water	Limited
Ethanol	Good
Methanol	Good
Chloroform	Good
Diethyl ether	Good
Dimethyl sulfoxide (DMSO)	Good

Experimental Protocols

Protocol 1: General Procedure for Preparing a Stock Solution of **4-Oxononanoic Acid**

- Allow the vial of neat **4-Oxononanoic acid** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of **4-Oxononanoic acid** in a clean, dry vial.
- Add the appropriate volume of a suitable organic solvent (e.g., ethanol, DMSO) to achieve the desired stock concentration.
- Vortex or sonicate briefly to ensure complete dissolution.
- Store the stock solution in tightly sealed vials at -20°C or -80°C, protected from light.
- For aqueous experiments, dilute the stock solution into the aqueous buffer immediately prior to use.

Protocol 2: High-Performance Liquid Chromatography (HPLC) Method for the Analysis of Keto Acids (General Method)

This is a general method that may require optimization for **4-Oxononanoic acid**.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm or Mass Spectrometry (MS).
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

Note: Derivatization may be required for enhanced sensitivity and chromatographic performance, particularly for LC-UV methods.[9][10]

Visualizations

Caption: Workflow for assessing the stability of **4-Oxononanoic acid**.

Caption: Troubleshooting logic for inconsistent experimental results.

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